

1,2-Epoxytridecane CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Undecyloxirane

Cat. No.: B156488

[Get Quote](#)

An In-Depth Technical Guide to 1,2-Epoxytridecane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1,2-Epoxytridecane, with a focus on its chemical properties, synthesis, and potential applications. While specific data for 1,2-Epoxytridecane is limited in publicly available literature, this guide supplements the existing information with data from closely related long-chain epoxides to provide a thorough resource.

Chemical and Physical Properties

1,2-Epoxytridecane, particularly its (R)-(+)-enantiomer, is a chiral long-chain epoxide. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	59829-81-1 ((R)-(+)-1,2-Epoxytridecane)	[1]
Molecular Weight	198.34 g/mol	[1]
Molecular Formula	C ₁₃ H ₂₆ O	[1]
Appearance	Likely a clear, colorless liquid (based on similar epoxides)	
Boiling Point	138 °C at 15 mmHg	[1]
Density	0.841 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.438	[1]
Optical Activity	[α] _{25/D} +10°, neat ((R)-(+)-enantiomer)	[1]
Flash Point	100 °C (212 °F) - closed cup	[1]

Synthesis of 1,2-Epoxytridecane

The primary method for synthesizing 1,2-epoxides is through the epoxidation of the corresponding terminal alkene, in this case, 1-tridecene. Various methods can be employed for this transformation, including the use of peroxy acids or catalytic systems.

General Experimental Protocol: Epoxidation of 1-Tridecene

While a specific, detailed protocol for the synthesis of 1,2-Epoxytridecane is not readily available, a general procedure for the epoxidation of a terminal alkene using a peroxy acid like meta-chloroperoxybenzoic acid (mCPBA) can be adapted.

Materials:

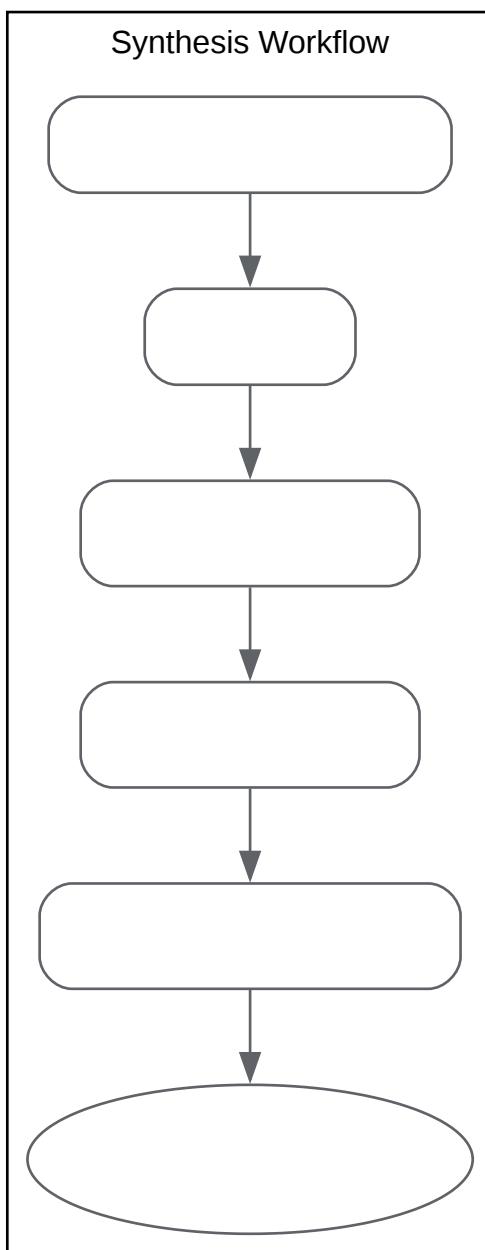
- 1-Tridecene
- meta-Chloroperoxybenzoic acid (mCPBA)

- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated sodium bicarbonate solution
- Saturated sodium sulfite solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate for elution

Procedure:

- Dissolve 1-tridecene in a suitable solvent like dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Add mCPBA portion-wise to the stirred solution. The reaction is typically exothermic.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium sulfite to destroy excess peroxide.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure 1,2-Epoxytridecane.

Below is a conceptual workflow for this synthesis.



[Click to download full resolution via product page](#)

Synthesis of 1,2-Epoxytridecane Workflow

Applications of 1,2-Epoxytridecane

Long-chain epoxides are valuable intermediates in organic synthesis. One of the key applications identified for 1,2-Epoxytridecane is in the preparation of epoxy-activated affinity chromatography media.

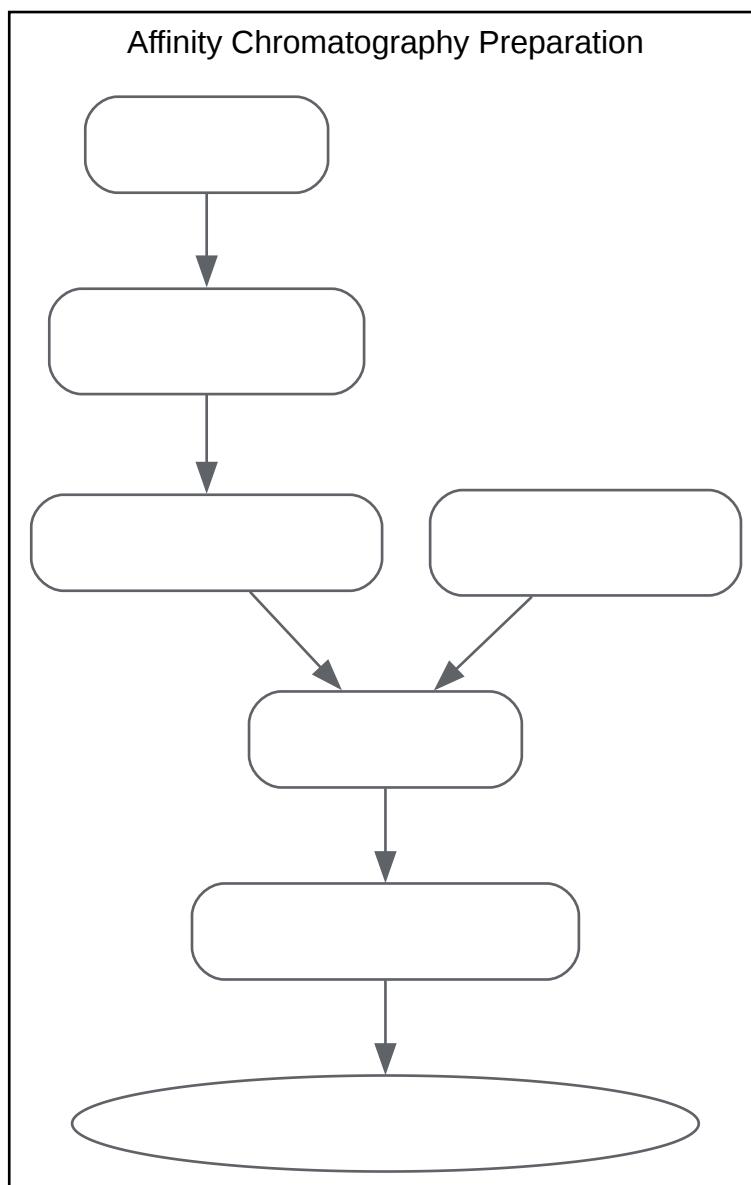
Epoxy-Activated Affinity Chromatography

Epoxy-activated resins are used to covalently link ligands containing nucleophilic groups (e.g., amino, hydroxyl, or thiol groups) to a solid support, typically agarose beads. This allows for the creation of custom affinity columns for the purification of specific biomolecules. The long hydrocarbon chain of 1,2-Epoxytridecane can act as a spacer arm, which can be beneficial for the binding of some ligands.

General Protocol for Preparing Epoxy-Activated Affinity Media:

- **Swell the Resin:** Swell the dry agarose resin in distilled water.
- **Activation:** React the swollen agarose with 1,2-Epoxytridecane under basic conditions to introduce the reactive epoxy groups onto the agarose matrix.
- **Ligand Coupling:** Incubate the epoxy-activated resin with a solution of the ligand to be immobilized. The nucleophilic groups on the ligand will react with the epoxy groups on the resin, forming a stable covalent bond.
- **Blocking:** Block any remaining unreacted epoxy groups with a small molecule containing a nucleophilic group, such as ethanolamine.
- **Washing:** Thoroughly wash the resin to remove any unbound ligand and blocking agent.

The following diagram illustrates the logical relationship in preparing an affinity chromatography column.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (R)-(+)-1,2-环氧十三烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [1,2-Epoxytridecane CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156488#1-2-epoxytridecane-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com